

Synthesis pathways for 3,5,5-trimethylnonane

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Compound of Interest

Compound Name: 3,5,5-Trimethylnonane

CAS No.: 62184-25-2

Cat. No.: B14563254

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An In-depth Technical Guide to the Synthesis of **3,5,5-Trimethylnonane**

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide outlines two plausible and robust synthetic pathways for the preparation of **3,5,5-trimethylnonane**, a complex branched alkane. Due to the absence of direct literature for its synthesis, this document details two distinct, well-established methodologies in organic chemistry: a Grignard-based approach and a Corey-House synthesis. Each pathway is presented with a detailed retrosynthetic analysis, a step-by-step experimental protocol, and illustrative quantitative data. All reaction schemes and workflows are visualized using Graphviz diagrams to ensure clarity and aid in comprehension for research and development applications.

Introduction

3,5,5-Trimethylnonane is a saturated, highly branched aliphatic hydrocarbon. The synthesis of such complex alkanes is of interest for various applications, including as reference compounds in analytical chemistry, components in fuel and lubricant studies, and as building blocks in the synthesis of more complex molecules. This guide provides two distinct and reliable strategies

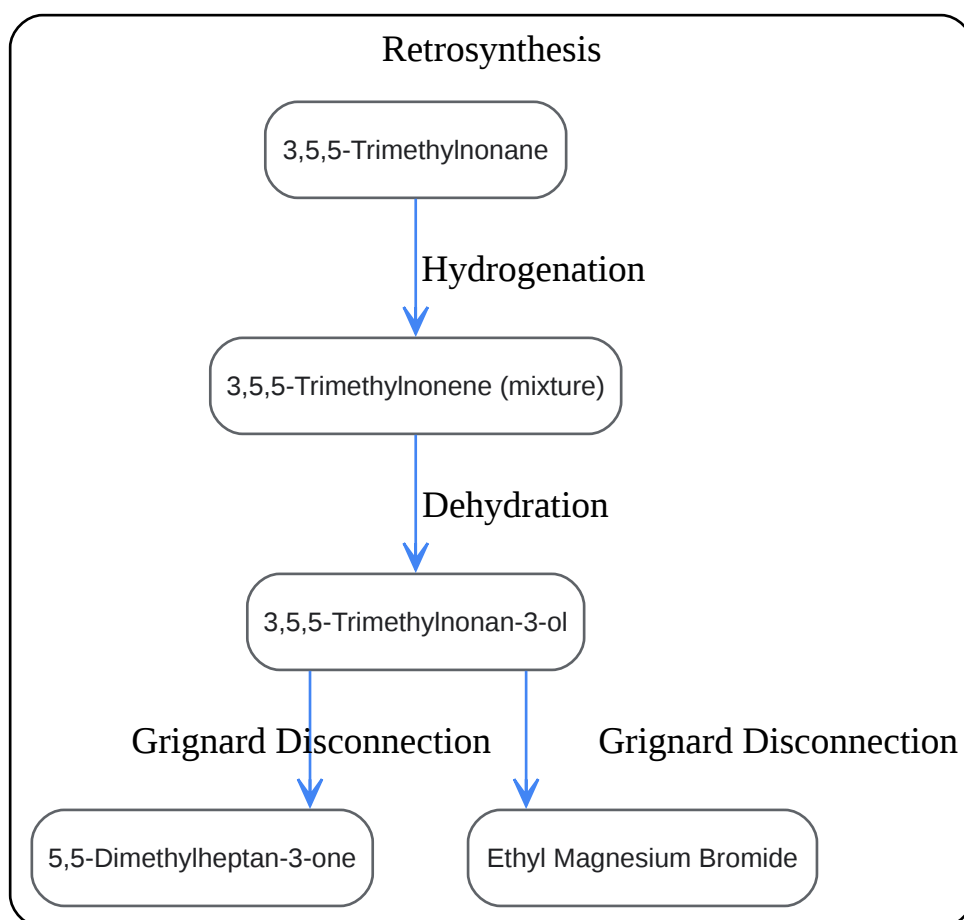
for the laboratory-scale synthesis of **3,5,5-trimethylnonane**, designed to be accessible to professionals with a background in organic synthesis.

Pathway I: Grignard-Based Synthesis

This pathway leverages the power of the Grignard reaction to construct the core carbon skeleton, followed by a two-step reduction sequence to yield the final alkane. This approach is highly versatile and builds upon fundamental and widely practiced organometallic chemistry.

Retrosynthetic Analysis

The retrosynthetic analysis for the Grignard-based approach begins by disconnecting the target alkane at a strategic C-C bond, which can be formed via the reduction of an alkene, itself derived from a tertiary alcohol. This tertiary alcohol is the direct product of a Grignard reaction between a ketone and an appropriate organomagnesium halide.



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Caption: Retrosynthetic analysis for Pathway I.

Synthetic Pathway

The forward synthesis involves three key steps:

- Grignard Reaction: 5,5-Dimethylheptan-3-one is treated with ethyl magnesium bromide to form the tertiary alcohol, 3,5,5-trimethylnonan-3-ol.
- Dehydration: The tertiary alcohol is dehydrated using a strong acid catalyst (e.g., sulfuric acid) to yield a mixture of alkene isomers.
- Hydrogenation: The alkene mixture is catalytically hydrogenated to afford the final product, **3,5,5-trimethylnonane**.



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Caption: Grignard-based synthesis of **3,5,5-trimethylnonane**.

Experimental Protocol

Step 1: Synthesis of 3,5,5-Trimethylnonan-3-ol

- Apparatus: All glassware (a three-neck round-bottom flask, dropping funnel, and condenser) must be oven-dried at 120 °C for at least 4 hours and assembled hot under a stream of dry nitrogen or argon.
- Reagent Preparation: Prepare the Grignard reagent by reacting ethyl bromide (1.1 eq) with magnesium turnings (1.2 eq) in anhydrous diethyl ether under a nitrogen atmosphere.
- Reaction: To the freshly prepared ethyl magnesium bromide solution, add a solution of 5,5-dimethylheptan-3-one (1.0 eq) in anhydrous diethyl ether dropwise via the dropping funnel at 0 °C (ice bath). Maintain the temperature below 10 °C during the addition.

- **Work-up:** After the addition is complete, allow the mixture to warm to room temperature and stir for 2 hours. Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- **Isolation:** Separate the ethereal layer, and extract the aqueous layer twice with diethyl ether. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude tertiary alcohol.

Step 2: Dehydration of 3,5,5-Trimethylnonan-3-ol

- **Apparatus:** Assemble a round-bottom flask with a Dean-Stark apparatus and a reflux condenser.
- **Reaction:** To the flask, add the crude 3,5,5-trimethylnonan-3-ol (1.0 eq) and a catalytic amount of concentrated sulfuric acid (0.1 eq). Heat the mixture to reflux and collect the water generated in the Dean-Stark trap.
- **Work-up:** Monitor the reaction by TLC or GC until the starting alcohol is consumed. Cool the mixture, wash with saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous magnesium sulfate.

Step 3: Hydrogenation of 3,5,5-Trimethylnonene

- **Apparatus:** A hydrogenation vessel (e.g., a Parr hydrogenator) or a flask equipped with a balloon filled with hydrogen.
- **Reaction:** Dissolve the crude alkene mixture in ethanol or ethyl acetate. Add a catalytic amount of 10% Palladium on Carbon (Pd/C).
- **Hydrogenation:** Purge the vessel with hydrogen gas and then maintain a hydrogen atmosphere (e.g., 50 psi in a Parr apparatus or a balloon) with vigorous stirring until hydrogen uptake ceases.
- **Isolation:** Filter the reaction mixture through a pad of Celite to remove the catalyst. Evaporate the solvent under reduced pressure. The resulting crude product can be purified by fractional distillation to yield pure **3,5,5-trimethylnonane**.

Quantitative Data (Illustrative)

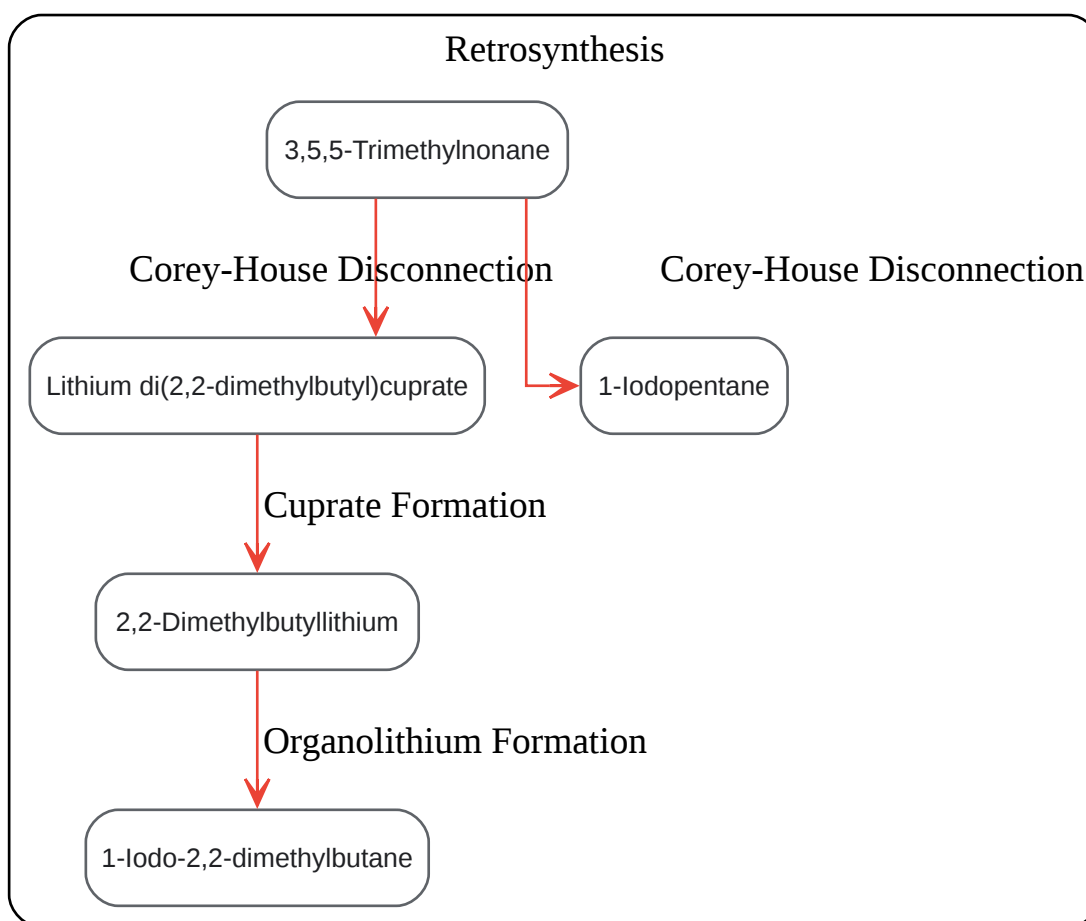
Step	Starting Material	Reagents	Solvent	Temperature (°C)	Time (h)	Typical Yield (%)
1	5,5-Dimethylheptan-3-one	EtMgBr, H ₃ O ⁺	Diethyl Ether	0 to RT	3	85-95
2	3,5,5-Trimethylnonan-3-ol	H ₂ SO ₄ (cat.)	Toluene (optional)	Reflux	2-4	80-90
3	3,5,5-Trimethylnonene	H ₂ , 10% Pd/C	Ethanol	RT	4-12	>95

Pathway II: Corey-House Synthesis

The Corey-House synthesis is an excellent method for forming C-C bonds by coupling an organocuprate (Gilman reagent) with an alkyl halide. This pathway offers a direct route to the target alkane, potentially with fewer steps than the Grignard-based approach.

Retrosynthetic Analysis

For **3,5,5-trimethylnonane**, a logical disconnection is between the C4 and C5 positions. This leads to two alkyl fragments that can be coupled. The bulky fragment will form the organocuprate to avoid elimination side reactions.



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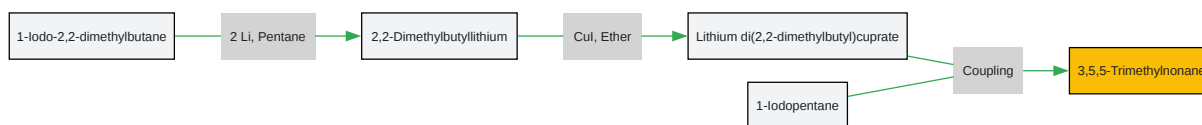
Caption: Retrosynthetic analysis for Pathway II.

Synthetic Pathway

The forward synthesis involves the preparation of a Gilman reagent from a sterically hindered alkyl halide, followed by its reaction with a primary alkyl halide.

- **Organolithium Formation:** 1-Iodo-2,2-dimethylbutane is treated with lithium metal to form 2,2-dimethylbutyllithium.
- **Gilman Reagent Formation:** The organolithium reagent is reacted with copper(I) iodide to generate the lithium di(2,2-dimethylbutyl)cuprate.

- Coupling: The Gilman reagent is then reacted with 1-iodopentane to form the C-C bond and yield **3,5,5-trimethylnonane**.



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